An In-Depth Technical Guide to 7-(1-Hydroxyethyl)isoindolin-1-one

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Compound of Interest

Compound Name:	*7-(1-Hydroxyethyl)isoindolin-1-one*
CAS No.:	*773-65-9*
Cat. No.:	*B1403026*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The isoindolin-1-one scaffold is a privileged heterocyclic motif frequently encountered in a diverse array of natural products and synthetic molecules of significant biological and pharmaceutical importance.[1] Its unique structural and electronic properties have established it as a cornerstone in medicinal chemistry, with derivatives exhibiting a wide spectrum of activities, including anticancer, anti-inflammatory, and neuroprotective effects. This technical guide focuses on a specific derivative, **7-(1-Hydroxyethyl)isoindolin-1-one**, providing a comprehensive overview of its chemical properties, synthesis, and potential applications for professionals engaged in drug discovery and development.

Section 1: Core Molecular Attributes of 7-(1-Hydroxyethyl)isoindolin-1-one

7-(1-Hydroxyethyl)isoindolin-1-one is a substituted isoindolinone characterized by the presence of a 1-hydroxyethyl group at the 7-position of the isoindolin-1-one core. This

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substitution introduces a chiral center, a hydroxyl functional group, and alters the electronic and steric profile of the parent molecule, which can significantly influence its biological activity and pharmacokinetic properties.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its development as a therapeutic agent. These properties govern its solubility, permeability, and ultimately, its bioavailability.

Property	Value	Source
Molecular Formula	$C_{10}H_{11}NO_2$	
Molecular Weight	177.20 g/mol	Calculated from Molecular Formula
Exact Mass	177.0790 u	Calculated from Molecular Formula
CAS Number	773-65-9	

Note: Experimental data for properties such as melting point, boiling point, and solubility are not readily available in the searched literature and would require experimental determination.

Structural Representation

The two-dimensional and three-dimensional structures of **7-(1-Hydroxyethyl)isoindolin-1-one** are crucial for understanding its interaction with biological targets.

Figure 1: 2D Chemical Structure of **7-(1-Hydroxyethyl)isoindolin-1-one**

Section 2: Synthesis Strategies for the Isoindolin-1-one Scaffold

The synthesis of the isoindolin-1-one core is a well-established area of organic chemistry, with numerous methodologies developed to access this versatile scaffold. While a specific, detailed experimental protocol for the synthesis of **7-(1-Hydroxyethyl)isoindolin-1-one** is not

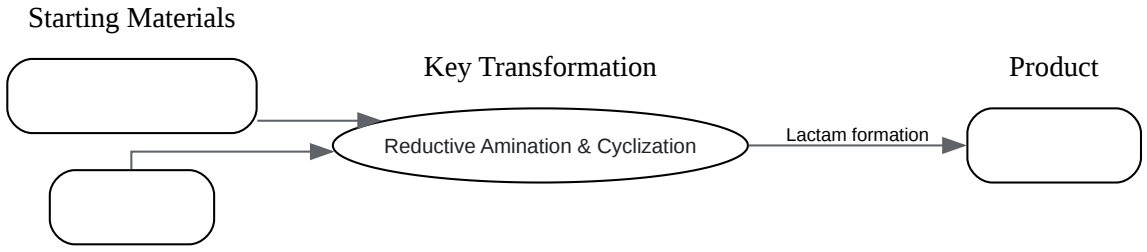
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prominently available in the reviewed literature, several general strategies for constructing substituted isoindolin-1-ones can be adapted.

General Synthetic Approaches

The construction of the isoindolin-1-one skeleton often involves the formation of the five-membered lactam ring. Common strategies include:

- Reductive C-N coupling and intramolecular amidation: This approach can utilize starting materials like 2-carboxybenzaldehydes and primary amines, which undergo reductive amination followed by cyclization.[2]
- Nucleophilic cyclization: Reactions between an amide and an alkyne can efficiently produce isoindolin-1-ones.[3]
- From 3-Alkylidenephthalides: An ultrasonic-assisted method involves the reaction of 3-alkylidenephthalides with primary amines to yield 3-hydroxyisoindolin-1-ones.[1]
- Palladium-catalyzed C-H activation: This modern approach allows for the direct functionalization of C-H bonds to construct the isoindolinone ring.
- Addition of organometallic reagents to phthalimides: This method can be used to introduce substituents at the 3-position.[4]



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Figure 2: General synthetic workflow for isoindolin-1-one synthesis.

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Proposed Synthesis of 7-(1-Hydroxyethyl)isoindolin-1-one

A plausible synthetic route to **7-(1-Hydroxyethyl)isoindolin-1-one** could involve the use of a suitably substituted starting material, such as 2-formyl-3-(1-hydroxyethyl)benzoic acid or a related derivative. The key challenge lies in the synthesis of this specific substituted aromatic precursor.

Retrosynthetic Analysis:

A retrosynthetic approach suggests that the target molecule can be disconnected at the amide bond, leading back to a substituted aminocarboxylic acid, which in turn could be derived from a functionalized phthalide or a related aromatic compound.

Section 3: Analytical Characterization

The unambiguous identification and characterization of **7-(1-Hydroxyethyl)isoindolin-1-one** would rely on a combination of spectroscopic techniques. Although specific experimental spectra for this compound are not available in the public domain, this section outlines the expected spectroscopic features based on its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to be complex due to the presence of both aromatic and aliphatic protons, as well as the chiral center. Key signals would include:
  - Aromatic protons on the benzene ring, exhibiting characteristic splitting patterns.
  - A quartet for the methine proton of the hydroxyethyl group, coupled to the adjacent methyl protons.
  - A doublet for the methyl protons of the hydroxyethyl group.
  - A singlet or AB quartet for the methylene protons of the isoindolinone ring.
  - A broad singlet for the N-H proton of the lactam.
  - A singlet for the hydroxyl proton.

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- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for each of the 10 carbon atoms in their unique chemical environments. The carbonyl carbon of the lactam would appear significantly downfield (typically in the 170-185 ppm range). Aromatic carbons would resonate in the 125-150 ppm region, while the aliphatic carbons of the hydroxyethyl and methylene groups would appear at higher field.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is essential for confirming the elemental composition of the molecule. The expected fragmentation pattern in an electron ionization (EI) or electrospray ionization (ESI) mass spectrum would likely involve the loss of water from the hydroxyethyl group, cleavage of the ethyl group, and fragmentation of the isoindolinone ring.

Section 4: Potential Applications in Drug Discovery and Development

The isoindolin-1-one scaffold is a well-recognized pharmacophore with a broad range of biological activities.[1] The introduction of a 1-hydroxyethyl group at the 7-position of the isoindolin-1-one core in **7-(1-Hydroxyethyl)isoindolin-1-one** could modulate its activity and selectivity towards various biological targets.

Areas of Therapeutic Interest

Based on the known pharmacology of related isoindolinone derivatives, potential therapeutic applications for **7-(1-Hydroxyethyl)isoindolin-1-one** could include:

- Oncology: Many isoindolinone-based compounds have demonstrated potent anticancer activity.[5]
- Inflammation and Immunology: The isoindolinone scaffold is present in compounds with anti-inflammatory properties.
- Central Nervous System (CNS) Disorders: Certain isoindolinone derivatives have shown activity as neuroprotective agents.

The hydroxyl group and the chiral center in **7-(1-Hydroxyethyl)isoindolin-1-one** provide opportunities for further chemical modification to optimize its pharmacological profile. The

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synthesis and biological evaluation of both enantiomers would be a critical step in exploring its therapeutic potential.

Section 5: Conclusion and Future Directions

7-(1-Hydroxyethyl)isoindolin-1-one represents an intriguing yet underexplored member of the pharmacologically significant isoindolin-1-one family. This technical guide has provided a foundational understanding of its core molecular attributes, plausible synthetic strategies, and potential areas for therapeutic investigation.

Future research efforts should focus on:

- Development of a robust and scalable synthesis for **7-(1-Hydroxyethyl)isoindolin-1-one** to enable further studies.
- Complete analytical characterization, including the acquisition and interpretation of NMR and mass spectrometry data.
- Comprehensive biological screening to elucidate its pharmacological profile and identify potential molecular targets.
- Investigation of the stereochemistry-activity relationship by separating and evaluating the individual enantiomers.

The insights gained from such studies will be invaluable for drug development professionals seeking to leverage the therapeutic potential of the versatile isoindolin-1-one scaffold.

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